

Discovery and history of Methyl 4-chlorophenylacetate

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Compound of Interest

Compound Name: Methyl 4-chlorophenylacetate

Cat. No.: B105528

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An In-Depth Technical Guide to **Methyl 4-chlorophenylacetate**: From Discovery to Modern Applications

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Introduction

Methyl 4-chlorophenylacetate (CAS No. 52449-43-1) is a pivotal chemical intermediate, occupying a crucial position at the intersection of pharmaceutical and agrochemical synthesis. [1] As an ester derivative of 4-chlorophenylacetic acid, its specific molecular architecture—featuring a reactive ester functional group and a chlorinated aromatic ring—renders it a versatile building block for the construction of complex, high-value molecules.[1] This guide provides a comprehensive technical overview for researchers, chemists, and drug development professionals, detailing the compound's historical context, synthesis methodologies, physicochemical properties, and significant applications. The narrative emphasizes the causal reasoning behind synthetic choices and protocols, ensuring a deep, field-proven understanding of this important compound.

Discovery and Historical Context

While the precise moment of its first synthesis is not prominently documented, the existence and properties of 4-chlorophenylacetic acid, the parent acid of **Methyl 4-chlorophenylacetate**, have been cataloged for many years in foundational chemical literature, such as Beilstein's

Handbuch der Organischen Chemie.[2][3][4] This inclusion signifies its long-standing recognition within the field of organic chemistry.

The primary method for the synthesis of **Methyl 4-chlorophenylacetate** is the Fischer-Speier esterification, a classic and robust reaction first described by Emil Fischer and Arthur Speier in 1895. This historical context is critical, as it underscores the reliability and fundamental nature of the chemistry involved. The enduring utility of this century-old reaction for producing this specific ester speaks to its efficiency and scalability.

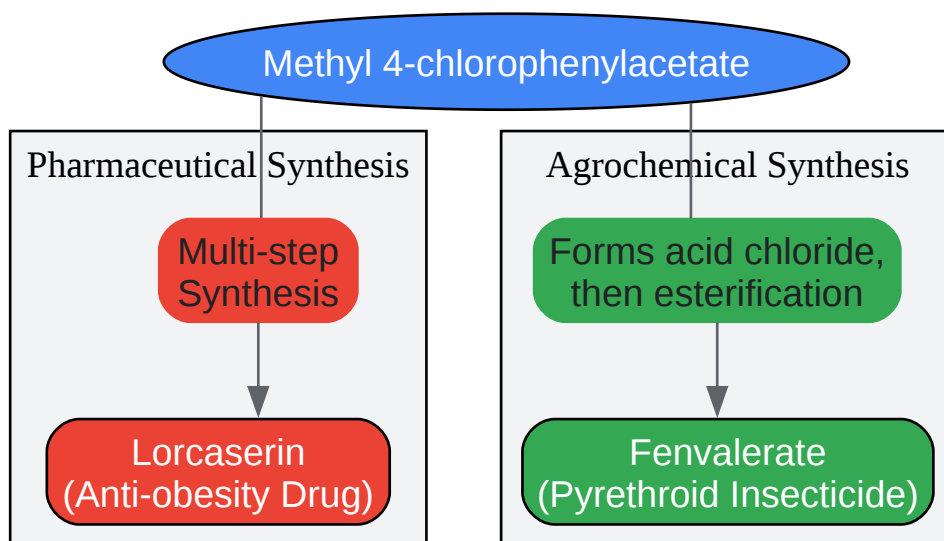
Synthesis of Methyl 4-chlorophenylacetate

The transformation of 4-chlorophenylacetic acid into its methyl ester is a cornerstone of its industrial availability. This section details the predominant synthesis route and a common alternative, explaining the chemical principles that govern these processes.

Primary Synthetic Route: Fischer-Speier Esterification

The most common and economically viable method for preparing **Methyl 4-chlorophenylacetate** is the acid-catalyzed esterification of 4-chlorophenylacetic acid with methanol.[1] This equilibrium reaction is typically driven to completion by using an excess of the alcohol reactant and/or by removing the water byproduct.





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Sources

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